

# Application Notes and Protocols for Avibactam Synergy Testing Using the Checkerboard Assay

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## Compound of Interest

Compound Name: Avibactam, (+)-

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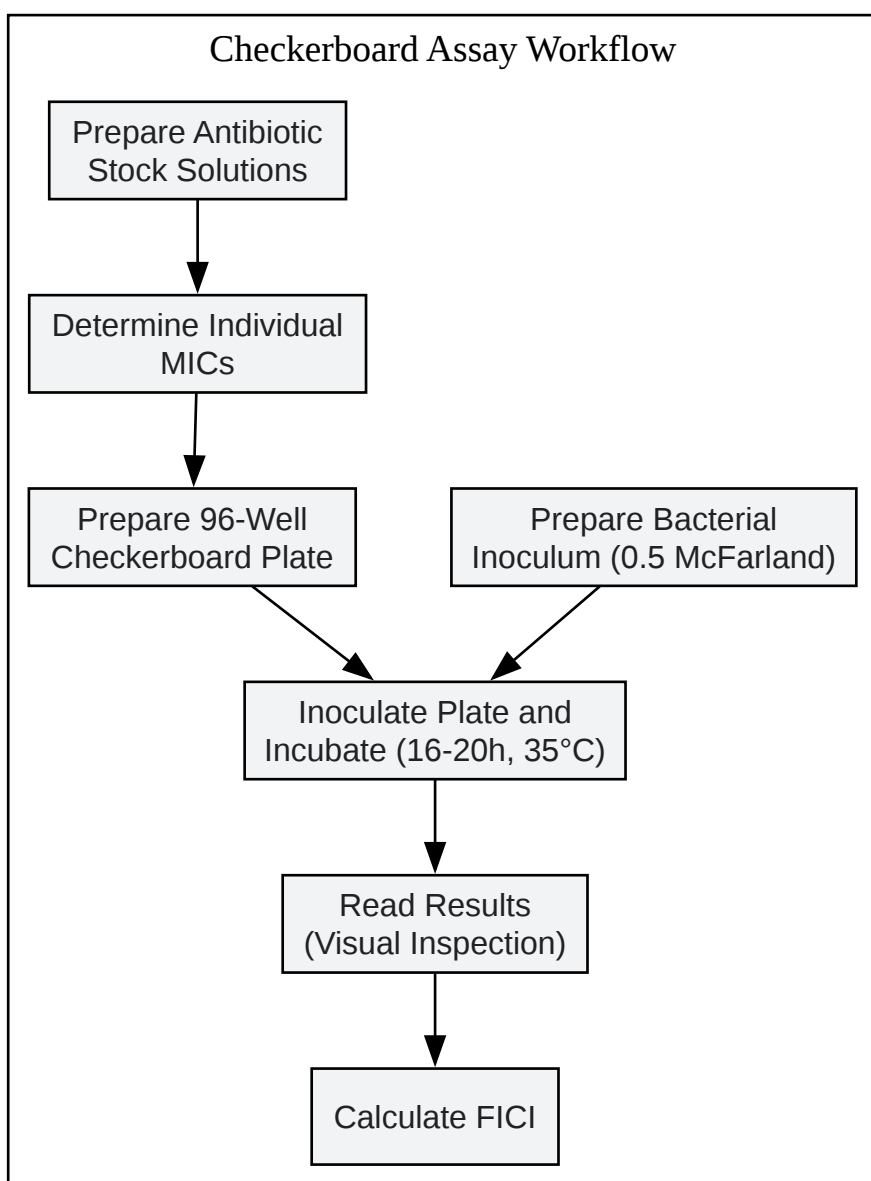
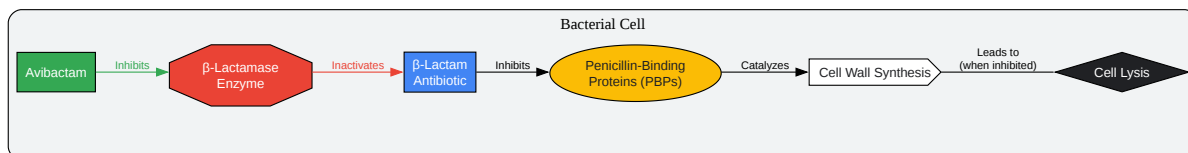
## Introduction

The emergence of multidrug-resistant (MDR) bacteria poses a significant threat to global health. A key mechanism of resistance, particularly in Gram-negative bacteria, is the production of  $\beta$ -lactamase enzymes, which inactivate  $\beta$ -lactam antibiotics. Avibactam is a novel, non- $\beta$ -lactam  $\beta$ -lactamase inhibitor with a broad spectrum of activity against Ambler class A, C, and some class D  $\beta$ -lactamases.[1][2] It acts as a covalent inhibitor, but unlike many other inhibitors, its action is reversible.[1][2] Avibactam is often combined with  $\beta$ -lactam antibiotics, such as ceftazidime, to protect them from degradation by these enzymes and restore their efficacy.[3][4]

The checkerboard assay is a widely used in vitro method to assess the interaction between two antimicrobial agents.[5][6] This technique allows for the determination of the Fractional Inhibitory Concentration Index (FICI), which quantifies whether the combination of two drugs results in synergy, additivity/indifference, or antagonism.[7][8] These application notes provide a detailed protocol for using the checkerboard assay to test the synergistic activity of avibactam with other antibiotics against various bacterial strains.

## Mechanism of Action: Avibactam and $\beta$ -Lactam Antibiotic Synergy

Avibactam's primary role is to inhibit  $\beta$ -lactamase enzymes produced by bacteria. These enzymes hydrolyze the amide bond in the  $\beta$ -lactam ring of susceptible antibiotics, rendering them ineffective. By binding to the active site of these enzymes, avibactam prevents the inactivation of the partner  $\beta$ -lactam antibiotic.[3][9] This allows the  $\beta$ -lactam antibiotic to reach its target, the penicillin-binding proteins (PBPs) in the bacterial cell wall, and exert its bactericidal activity by inhibiting peptidoglycan synthesis.[4] The synergistic effect arises from avibactam's ability to restore the partner antibiotic's effectiveness against resistant bacteria.



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